

Application Notes and Protocols for In Vivo Studies Using (S)-Elobixibat

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Compound of Interest

Compound Name: (S)-Elobixibat

Cat. No.: B15612548

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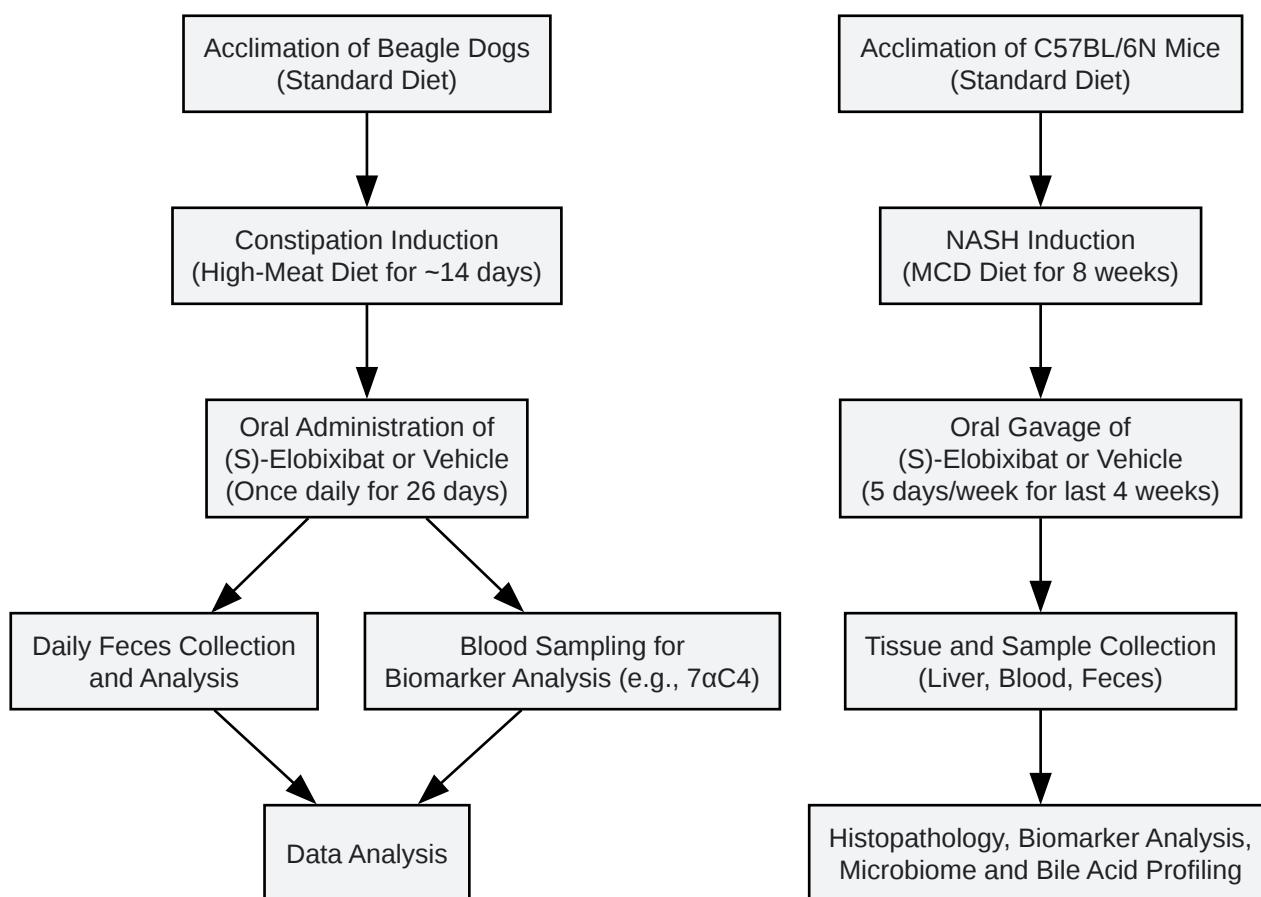
For Researchers, Scientists, and Drug Development Professionals

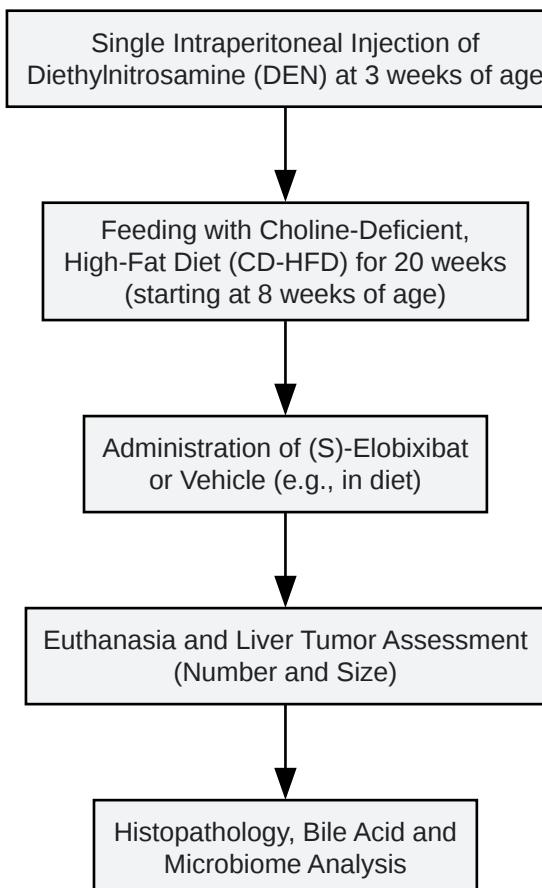
These application notes provide detailed experimental protocols for in vivo studies using **(S)-Elobixibat**, a first-in-class ileal bile acid transporter (IBAT) inhibitor. The following sections outline methodologies for investigating the efficacy and mechanism of action of **(S)-Elobixibat** in preclinical animal models of constipation and non-alcoholic steatohepatitis (NASH).

Mechanism of Action

(S)-Elobixibat, also known as A3309, is a highly potent and selective inhibitor of the ileal bile acid transporter (IBAT), also referred to as the apical sodium-dependent bile acid transporter (ASBT).^[1] By inhibiting IBAT in the terminal ileum, **(S)-Elobixibat** reduces the reabsorption of bile acids from the small intestine into the enterohepatic circulation.^[1] This leads to an increased concentration of bile acids in the colon. The elevated colonic bile acids stimulate secretion of water and electrolytes into the intestinal lumen and enhance colonic motility, ultimately alleviating constipation.^{[1][2]}

Signaling Pathway of (S)-Elobixibat





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References

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- 2. Nutrient Digestibility and Fecal Quality in Beagle Dogs Fed Meat and Bone Meal Added to Dry Food - PMC [pmc.ncbi.nlm.nih.gov]
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